An In-depth Technical Guide to the Physicochemical Properties of (2S,4R)-Sacubitril

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Compound of Interest

Compound Name:	*(Z)2S,4R-Sacubitril*
CAS No.:	*2751722-77-5*
Cat. No.:	*B15584828*

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Introduction

Sacubitril, a first-in-class angiotensin receptor-neprilysin inhibitor (ARNI), is a cornerstone in the management of heart failure. Administered as a prodrug, it undergoes in vivo biotransformation to its active metabolite, Sacubitrilat (LBQ657), which potently inhibits neprilysin. This inhibition leads to an increase in the levels of natriuretic peptides, which play a crucial role in cardiovascular homeostasis. This technical guide provides a comprehensive overview of the physicochemical properties of the active stereoisomer of Sacubitril, (2S,4R)-Sacubitril, and its active metabolite, Sacubitrilat.

A note on nomenclature: The user's request specified "**(Z)2S,4R-Sacubitril**". Extensive literature review did not yield any information on a "(Z)" isomer for this molecule. The pharmacologically active and commonly referenced isomer is (2S,4R)-Sacubitril. Therefore, this guide will focus on the properties of (2S,4R)-Sacubitril.

Physicochemical Properties

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The physicochemical properties of a drug substance are critical determinants of its biopharmaceutical performance, including its absorption, distribution, metabolism, and excretion (ADME) profile. The following tables summarize the key physicochemical parameters for (2S,4R)-Sacubitril and its active metabolite, Sacubitrilat (LBQ657).

Table 1: Physicochemical Properties of (2S,4R)-Sacubitril

Property	Value	Source
Chemical Name	4-{[(2S,4R)-1-([1,1'-biphenyl]-4-yl)-5-ethoxy-4-methyl-5-oxopentan-2-yl]amino}-4-oxobutanoic acid	[1]
Molecular Formula	$C_{24}H_{29}NO_5$	[1]
Molecular Weight	411.49 g/mol	[1]
pKa	4.6	[2][3]
LogP	1.31	[3]
Solubility	- Slightly soluble in Chloroform, Methanol, and DMSO.[4] - pH-dependent aqueous solubility: low in acidic conditions (0.05 mg/mL in 0.1 N HCl for the co-crystal) and higher at neutral pH (>50 mg/mL at pH 6.8 for the co-crystal).[5]	
Appearance	Off-white solid	[6]

Table 2: Physicochemical Properties of Sacubitrilat (LBQ657)

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Property	Value	Source
Chemical Name	(2R,4S)-5-([1,1'-biphenyl]-4-yl)-4-[(3-carboxypropanoyl)amino]-2-methylpentanoic acid	[7]
Molecular Formula	$C_{22}H_{25}NO_5$	[7]
Molecular Weight	383.44 g/mol	[7]
pKa (Strongest Acidic)	3.98 (Predicted)	[8]
Water Solubility	0.00358 mg/mL (Predicted)	[8]
LogP	1.99 (Predicted)	[8]
Solubility in DMSO	>100 mg/mL	[2]

Crystal Structure

The solid-state properties of a drug, including its crystal form, have a profound impact on its stability, dissolution rate, and bioavailability. While single-crystal X-ray diffraction data for the free acid of (2S,4R)-Sacubitril is not readily available in the public domain, various crystalline forms of its salts and co-crystals have been characterized.

Several patents describe different crystalline forms of Sacubitril sodium, designated as forms A, B, C, D, and E, each with characteristic peaks in their X-ray powder diffraction (XRPD) spectra. For instance, crystal form C of Sacubitril sodium exhibits characteristic diffraction peaks at 2θ values of 6.3 ± 0.2°, 7.3 ± 0.2°, 12.7 ± 0.2°, 14.7 ± 0.2°, 15.9 ± 0.2°, 18.5 ± 0.2°, 19.2 ± 0.2°, 22.4 ± 0.2°, 22.7 ± 0.2°, 23.6 ± 0.2°, and 27.0 ± 0.2° using Cu-Kα radiation.[9]

Furthermore, the co-crystal of Sacubitril and Valsartan sodium salt exists in different polymorphic forms, which have been studied to optimize the drug product's stability and manufacturing process.[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of (2S,4R)-Sacubitril are often proprietary. However, this section outlines the general

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methodologies that are typically employed for such characterizations.

Determination of Solubility

The solubility of a compound can be determined using the shake-flask method. A supersaturated solution of the compound in the solvent of interest (e.g., water, buffers of different pH, organic solvents) is agitated at a constant temperature until equilibrium is reached. The suspension is then filtered, and the concentration of the dissolved compound in the filtrate is quantified using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Determination of pKa

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. It can be determined experimentally using potentiometric titration. A solution of the compound is titrated with a standardized solution of a strong acid or base. The pH of the solution is monitored throughout the titration, and the pKa is determined from the inflection point of the titration curve.

Determination of LogP

The partition coefficient (LogP) is a measure of a compound's lipophilicity and is typically determined for the neutral form of the molecule. The shake-flask method is the classical approach. The compound is dissolved in a biphasic system of n-octanol and water. After equilibration, the phases are separated, and the concentration of the compound in each phase is determined. The LogP is calculated as the logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

Analytical Method for Purity and Assay

Reversed-phase High-Performance Liquid Chromatography (RP-HPLC) is a widely used technique for the analysis of Sacubitril and its impurities.

- Column: A C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., 10 mM disodium hydrogen phosphate) and an organic solvent (e.g., acetonitrile) is often employed. The pH of the buffer may be adjusted to optimize the separation.[3]

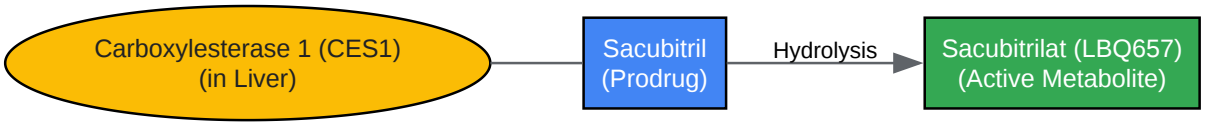
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- Detection: UV detection at a wavelength of approximately 254 nm or 278 nm is suitable for quantifying Sacubitril and its related substances.[3][7]
- Flow Rate: A typical flow rate is 1.0 mL/min.[3]

Mandatory Visualizations

Prodrug Activation of Sacubitril

Sacubitril is a prodrug that is activated in the liver to its active metabolite, Sacubitrilat (LBQ657), through an esterase-mediated hydrolysis.



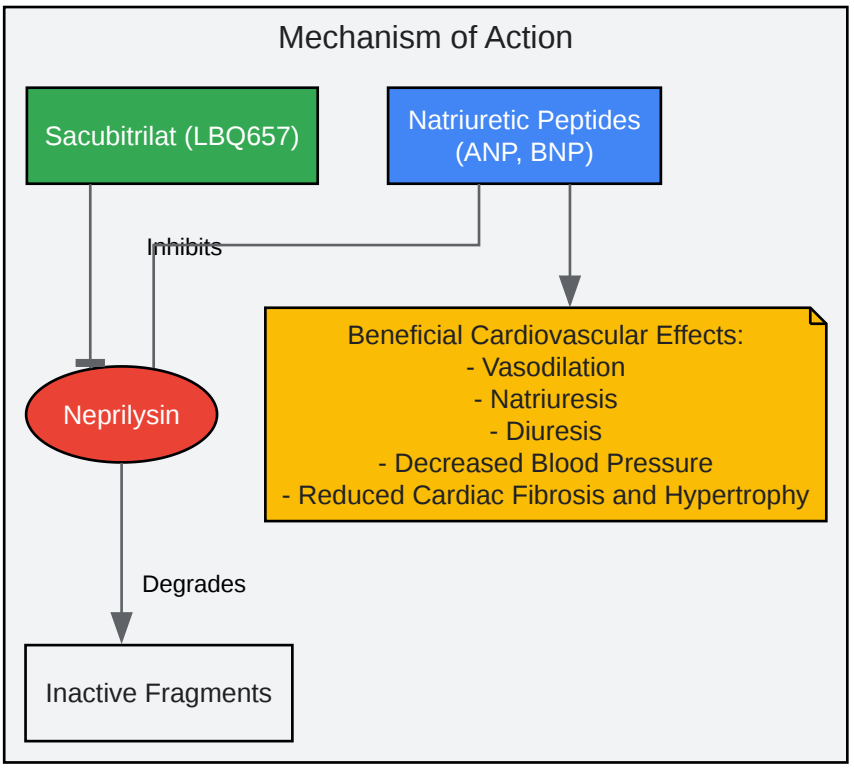
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Prodrug activation of Sacubitril to Sacubitrilat.

Signaling Pathway of Neprilysin Inhibition

Sacubitrilat inhibits the enzyme neprilysin, which is responsible for the degradation of several vasoactive peptides, including natriuretic peptides (ANP, BNP). The inhibition of neprilysin leads to increased levels of these peptides, resulting in beneficial cardiovascular effects.

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Signaling pathway of neprilysin inhibition by Sacubitrilat.

Conclusion

This technical guide has provided a detailed overview of the physicochemical properties of (2S,4R)-Sacubitril and its active metabolite, Sacubitrilat. The data presented, including molecular characteristics, solubility, pKa, and crystal structure information, are essential for researchers and professionals involved in the development and formulation of this important cardiovascular drug. The provided experimental methodologies and signaling pathway diagrams further elucidate the core scientific principles underlying the action of Sacubitril. While some specific experimental data for the free acid form of (2S,4R)-Sacubitril remain proprietary, the information compiled herein from the public domain offers a robust foundation for further research and development.

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